

Personal protective equipment for handling Aminoxy-PEG4-acid

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Compound of Interest

Compound Name: Aminoxy-PEG4-acid

Cat. No.: B605439

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Essential Safety and Handling Guide for Aminoxy-PEG4-acid

FOR IMMEDIATE USE: This document provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Aminoxy-PEG4-acid**. Adherence to these guidelines is essential for ensuring laboratory safety and procedural success.

Aminoxy-PEG4-acid is a bifunctional hydrophilic linker utilized in bioconjugation.^[1] It possesses a reactive aminoxy group for forming oxime bonds with aldehydes and ketones, and a terminal carboxylic acid for creating stable amide bonds with primary amines.^[1] Due to its reactivity, this compound requires careful handling and storage to maintain its integrity and ensure the safety of laboratory personnel.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Aminoxy-PEG4-acid** for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₃ NO ₇	[1][2]
Molecular Weight	281.3 g/mol	
CAS Number	1807537-38-7	
Appearance	Typically supplied as a 1.0M aqueous solution	
Purity	≥95-98%	
Storage Temperature	-20°C	
Solubility	Water, DMSO, DMF	
Stability	Not stable as a neat compound; immediate use (within 1 week) of the solution is highly recommended.	

Operational and Disposal Plans

A comprehensive operational and disposal plan is mandatory for the safe handling of **Aminoxy-PEG4-acid**. This involves a multi-step process from preparation to waste disposal, emphasizing personal and environmental protection.

Personal Protective Equipment (PPE)

A minimum level of PPE is required at all times when handling **Aminoxy-PEG4-acid**. The specific hazards of the aminoxy and carboxylic acid functional groups necessitate the following:

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles.	Protects against accidental splashes of the solution which can cause eye irritation.
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact. Given the potential for skin irritation from the aminooxy and acidic nature of the compound, gloves are essential.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required when handling small quantities in a well-ventilated area. Use a fume hood if there is a risk of generating aerosols or if working with larger volumes.	The compound is supplied as an aqueous solution, minimizing the risk of inhalation of dust. However, working in a well-ventilated area is a standard good laboratory practice.

Spill and Emergency Procedures

Spill:

- **Evacuate and Ventilate:** Immediately clear the area of all personnel and ensure adequate ventilation.
- **Containment:** For small spills, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth). Do not use combustible materials such as paper towels as the primary absorbent.
- **Collection:** Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- **Decontamination:** Clean the spill area with a suitable decontamination solution, followed by a thorough wash with soap and water.

Emergency Contact:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention.

Disposal Plan

All waste materials contaminated with **Aminooxy-PEG4-acid** must be treated as chemical waste.

- Liquid Waste: Collect all aqueous solutions containing **Aminooxy-PEG4-acid** in a designated, labeled, and sealed container for chemical waste.
- Solid Waste: All contaminated consumables (e.g., pipette tips, gloves, absorbent materials) should be placed in a separate, clearly labeled container for solid chemical waste.
- Disposal Route: All chemical waste must be disposed of through a licensed chemical waste disposal contractor in accordance with local and national regulations. Do not dispose of down the drain.

Experimental Protocols

Aminooxy-PEG4-acid is primarily used in two key bioconjugation reactions: oxime ligation and amide bond formation. The following are detailed methodologies for these experiments.

Protocol 1: Oxime Ligation with an Aldehyde-Containing Biomolecule

This protocol describes the reaction of the aminooxy group of **Aminooxy-PEG4-acid** with an aldehyde on a target biomolecule.

Materials:

- **Aminoxy-PEG4-acid** (1.0M aqueous solution)
- Aldehyde-functionalized biomolecule (e.g., protein, peptide)
- Aniline (catalyst)
- Reaction Buffer (e.g., 100 mM sodium phosphate, pH 7.0)
- Purification system (e.g., size-exclusion chromatography)

Procedure:

- Prepare the Biomolecule Solution: Dissolve the aldehyde-functionalized biomolecule in the reaction buffer to a final concentration of 1-10 mg/mL.
- Prepare the **Aminoxy-PEG4-acid** Solution: Dilute the 1.0M stock solution of **Aminoxy-PEG4-acid** in the reaction buffer to a final concentration of 10-50 mM.
- Initiate the Reaction: Add a 10-50 fold molar excess of the diluted **Aminoxy-PEG4-acid** solution to the biomolecule solution.
- Add Catalyst: Add aniline to the reaction mixture to a final concentration of 10-100 mM.
- Incubation: Gently mix the reaction and incubate at room temperature for 2-16 hours. The reaction progress can be monitored by techniques such as LC-MS or SDS-PAGE.
- Purification: Once the reaction is complete, purify the resulting conjugate using an appropriate method, such as size-exclusion chromatography, to remove excess reagents.

Protocol 2: Amide Bond Formation with an Amine-Containing Biomolecule

This protocol details the conjugation of the carboxylic acid group of **Aminoxy-PEG4-acid** to a primary amine on a biomolecule using EDC/NHS chemistry.

Materials:

- **Aminoxy-PEG4-acid** (1.0M aqueous solution)

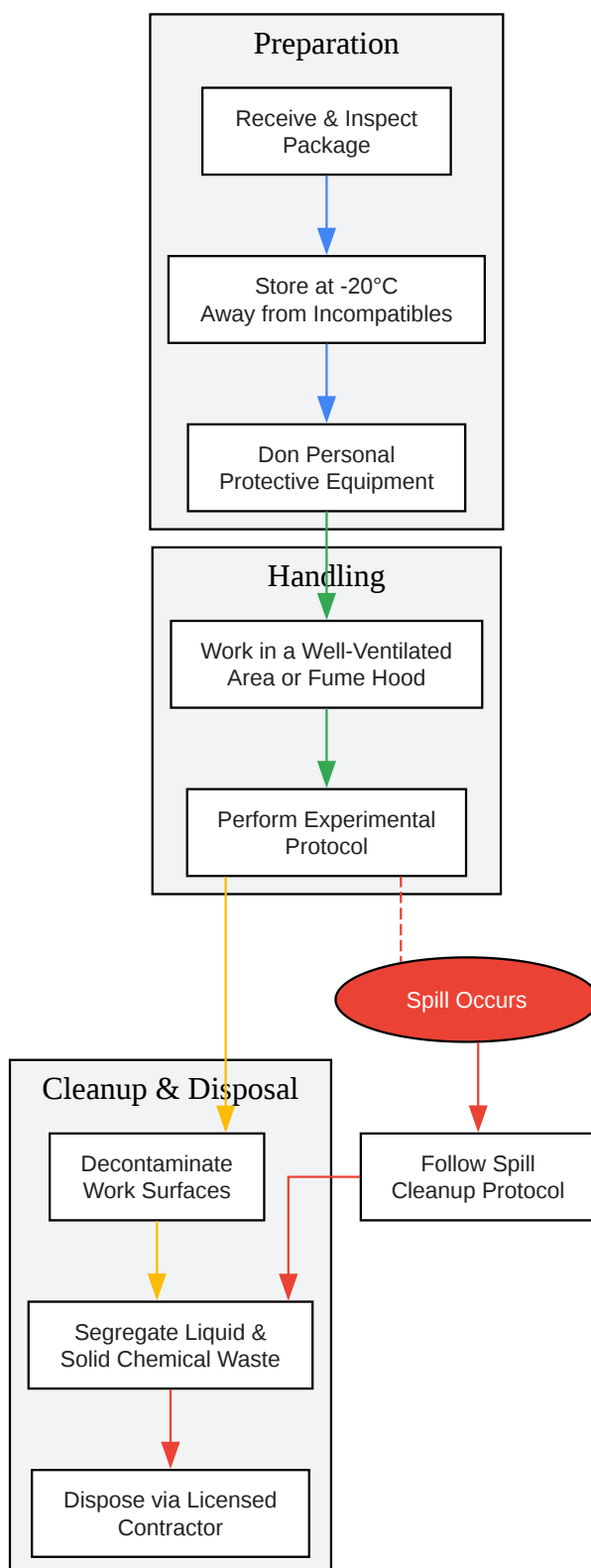
- Amine-containing biomolecule (e.g., antibody, enzyme)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-Hydroxysuccinimide (NHS)
- Activation Buffer (e.g., 0.1 M MES, 0.5 M NaCl, pH 6.0)
- Reaction Buffer (e.g., 100 mM sodium phosphate, pH 7.5)
- Quenching Solution (e.g., 1 M Tris-HCl, pH 8.5)
- Purification system (e.g., dialysis or diafiltration)

Procedure:

- Prepare **Aminoxy-PEG4-acid**: Dilute the 1.0M stock solution of **Aminoxy-PEG4-acid** in the activation buffer to a final concentration of 10-100 mM.
- Activate the Carboxylic Acid: Add a 1.5-fold molar excess of both EDC and NHS to the diluted **Aminoxy-PEG4-acid** solution. Incubate at room temperature for 15-30 minutes to form the NHS-ester.
- Prepare the Biomolecule Solution: Dissolve the amine-containing biomolecule in the reaction buffer to a final concentration of 1-10 mg/mL.
- Conjugation: Immediately add the activated **Aminoxy-PEG4-acid** solution to the biomolecule solution. A 10-50 fold molar excess of the linker over the biomolecule is typically used.
- Incubation: Gently mix and allow the reaction to proceed at room temperature for 2-4 hours or overnight at 4°C.
- Quenching: Add the quenching solution to a final concentration of 50-100 mM to stop the reaction by consuming any unreacted NHS-ester.
- Purification: Purify the conjugate by dialysis or diafiltration against a suitable buffer to remove unreacted linker and byproducts.

Mandatory Visualizations

The following diagram illustrates the logical workflow for the safe handling of **Aminoxy-PEG4-acid**, from receiving the compound to the final disposal of waste.



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Caption: Safe handling workflow for **Aminoxy-PEG4-acid**.

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References

- 1. Aminooxy-PEG4-acid HCl salt 1.0M aqueous solution, 1807537-38-7 | BroadPharm [broadpharm.com]
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